

Toremifene-d6 Citrate supplier and purchasing information

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Compound of Interest

Compound Name: Toremifene-d6 Citrate

Cat. No.: B15295000

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Toremifene-d6 Citrate: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Toremifene-d6 Citrate**, a deuterated analog of Toremifene Citrate. It is intended to serve as a comprehensive resource for researchers utilizing this compound as an internal standard in quantitative analyses and for those investigating the pharmacological effects of Toremifene. This document outlines supplier information, purchasing details, a representative experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS), and a summary of the relevant signaling pathways.

Supplier and Purchasing Information

Toremifene-d6 Citrate is available from several reputable suppliers of research chemicals and stable isotope-labeled compounds. Researchers should always request a Certificate of Analysis (CoA) to ensure the quality and purity of the product. The table below summarizes key information from various suppliers.

Supplier	Catalog Number (Example)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
MedchemExpress	HY-B0005S	1246833-71-5	C ₃₂ H ₃₀ D ₆ CIN O ₈	604.12	For research use only.
Simson Pharma	T880003	1246833-71-5	C ₃₂ H ₃₀ D ₆ CIN O ₈	604.12	Accompanied by a Certificate of Analysis.
VIVAN Life Sciences	VLCS-01580	1217844-03-9	C ₃₂ H ₃₀ D ₆ CIN O ₈	604.12	CoA, MASS, NMR, and HPLC data provided.
LGC Standards	TRC-T547502	1246833-71-5	C ₃₂ H ₃₀ D ₆ CIN O ₈	604.12	Certified reference material.
Pharmaffiliates	PA STI 083930	1246833-71-5	C ₃₂ H ₃₀ D ₆ CIN O ₈	604.12	Stable isotope-labeled compound.

Experimental Protocols: Quantitative Analysis of Toremifene using Toremifene-d6 Citrate as an Internal Standard by LC-MS/MS

The following is a representative protocol for the quantification of Toremifene in a biological matrix (e.g., plasma) using **Toremifene-d6 Citrate** as an internal standard. This method is based on common practices for bioanalytical LC-MS/MS assays. Researchers should validate the method in their laboratory for their specific application.

Materials and Reagents

- Toremifene Citrate (analytical standard)

- **Toremifene-d6 Citrate** (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Control plasma

Preparation of Stock and Working Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Toremifene Citrate and **Toremifene-d6 Citrate** in methanol to prepare individual primary stock solutions of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions of Toremifene by serially diluting the primary stock solution with a 50:50 methanol:water mixture.
- Internal Standard (IS) Working Solution: Dilute the **Toremifene-d6 Citrate** primary stock solution with acetonitrile to a final concentration of 50 ng/mL.

Sample Preparation (Protein Precipitation)

- To 100 µL of plasma sample (calibration standard, quality control, or unknown sample) in a microcentrifuge tube, add 20 µL of the IS working solution (50 ng/mL **Toremifene-d6 Citrate**).
- Vortex briefly to mix.
- Add 300 µL of cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 12,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the dried residue in 100 μ L of the mobile phase.
- Vortex and centrifuge again to pellet any remaining particulates.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient to separate Toremifene from matrix components (e.g., 5% B to 95% B over 5 minutes).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- MRM Transitions:
 - Toremifene: Monitor appropriate precursor and product ions (e.g., m/z 406.2 \rightarrow 72.1).
 - Toremifene-d6: Monitor appropriate precursor and product ions (e.g., m/z 412.2 \rightarrow 78.1).
(Note: The exact m/z values should be optimized in the user's laboratory).

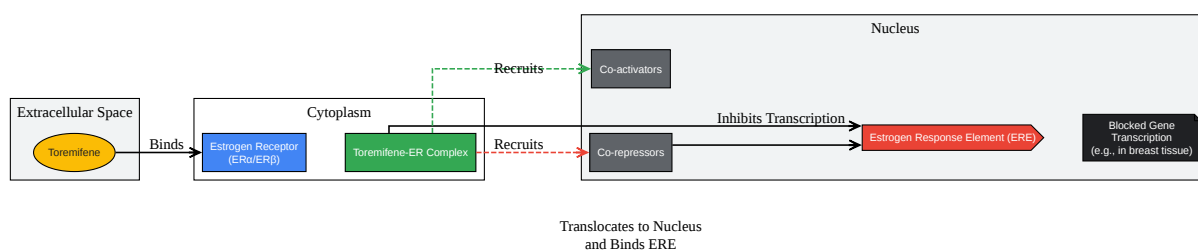
Data Analysis

Quantify Toremifene in the unknown samples by constructing a calibration curve from the peak area ratio of the analyte to the internal standard versus the concentration of the calibration standards.

Signaling Pathways and Experimental Workflows

Toremifene Signaling Pathway

Toremifene is a selective estrogen receptor modulator (SERM). Its primary mechanism of action involves binding to estrogen receptors (ER α and ER β), leading to a conformational change in the receptor. This complex then translocates to the nucleus and binds to estrogen response elements (EREs) on DNA. Depending on the tissue type and the complement of co-activator and co-repressor proteins present, the Toremifene-ER complex can either act as an agonist, promoting gene transcription, or as an antagonist, blocking it.[1][2] In breast tissue, Toremifene acts as an antagonist, inhibiting the growth-promoting effects of estrogen.[2]

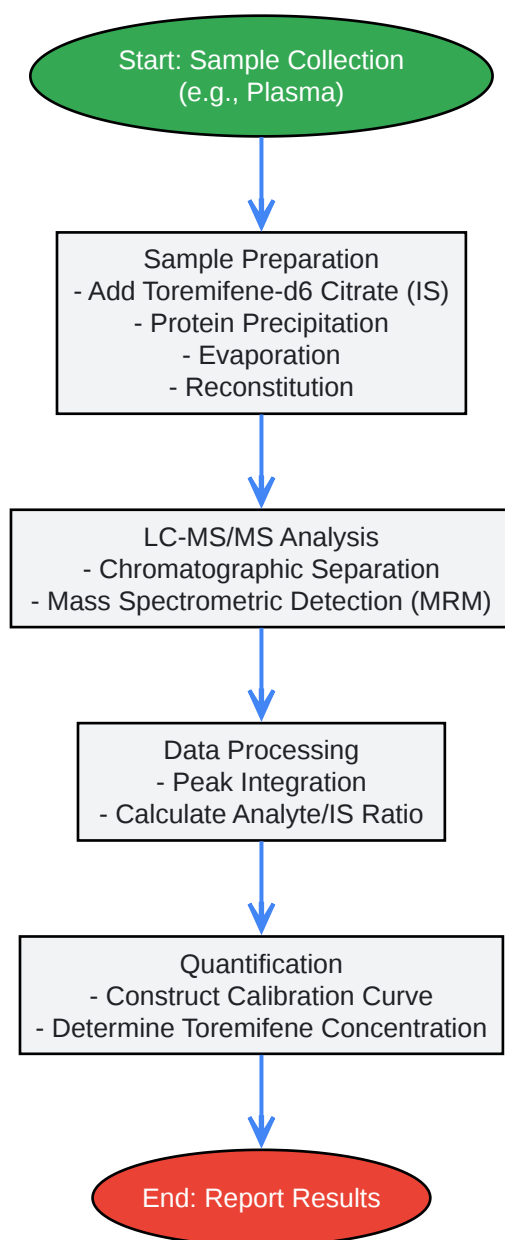


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Toremifene's Mechanism of Action as a SERM.

Experimental Workflow for Quantitative Analysis

The following diagram illustrates a typical workflow for the quantitative analysis of Toremifene in biological samples using **Toremifene-d6 Citrate** as an internal standard.



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Workflow for LC-MS/MS quantification of Toremifene.

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Toremifene Citrate - NCI [cancer.gov]
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